Technical Characterization of Phylloseptin-J3: Molecular Weight, Isoelectric Point, and Structural Analysis

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Compound of Interest

Compound Name: *Phylloseptin-J3*

Cat. No.: *B1576934*

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Executive Summary

Phylloseptin-J3 (PLS-J3) is a cationic, amphipathic antimicrobial peptide (AMP) originally identified in the skin secretion of the Jandaia leaf frog, Phasmahyla jandaia (formerly Phyllomedusa jandaia).[1] Belonging to the Phylloseptin family, it is characterized by a highly conserved N-terminal signal domain and a C-terminal amidation, features critical for its interaction with anionic microbial membranes.[2]

This guide provides the definitive physicochemical data for PLS-J3, including its molecular weight (MW) and isoelectric point (pI), derived from its primary sequence FLSLIPHAINAISAIANHL-NH2. It further outlines the self-validating experimental protocols required to verify these parameters during synthesis and quality control (QC).

Physicochemical Identity

The following data constitutes the core identity of **Phylloseptin-J3**. Researchers must use these values as the standard for analytical method development (HPLC/MS).

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Primary Structure & Formula

Parameter	Value	Notes
Peptide Name	Phylloseptin-J3 (PLS-J3)	Database Ref: DRAMP01283
Source Organism	Phasmahyla jandaia	Subfamily: Phyllomedusinae
Amino Acid Sequence	FLSLIPHAINAISAIANHL-NH_2	19 Residues; C-terminal Amidation
Molecular Formula	$C_{94}H_{152}N_{26}O_{23}$	Confirmed for Amidated form
Average Mass (M)	2014.41 Da	Based on average isotope abundance
Monoisotopic Mass	2013.15 Da	For high-resolution MS (Orbitrap/FT-ICR)

Isoelectric Point (pI) Analysis

Phylloseptin-J3 is a cationic peptide. Its isoelectric point is significantly alkaline due to the absence of acidic residues (Asp, Glu) and the amidation of the C-terminus, which removes the acidic carboxyl group.

- Theoretical pI:~10.1
- Net Charge (pH 7.0):+1.2 to +2.0 (Depending on Histidine protonation state)
- Net Charge (pH 5.0):+3.0 (N-terminus + 2 Histidines)

Mechanistic Insight: The high pI is not merely a physical constant; it is the functional driver of the peptide's mechanism of action. The net positive charge at physiological pH allows PLS-J3 to electrostatically attract to the negatively charged lipopolysaccharides (LPS) or teichoic acids on bacterial surfaces, facilitating membrane permeabilization.

Structural & Functional Logic

To understand why PLS-J3 exhibits these properties, we must look at its topology. The sequence FLSLIP... is highly conserved across the Phylloseptin family.

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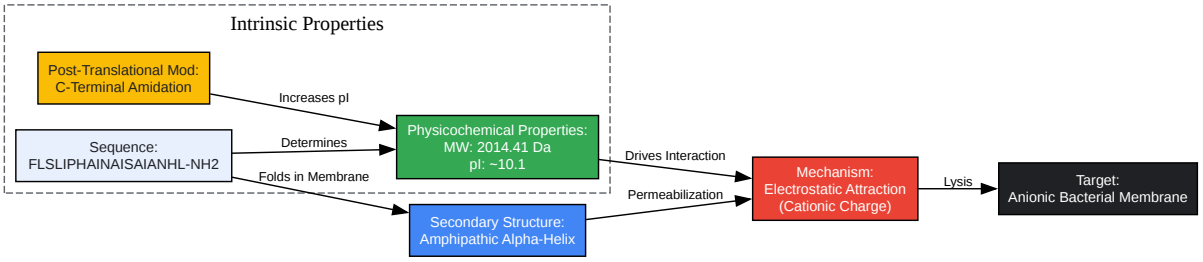
- N-Terminal Domain (Residues 1-6): Hydrophobic/Membrane insertion.
- Core Region: Amphipathic

  -helix formation in membrane-mimetic environments (e.g., TFE or SDS micelles).
- C-Terminal Amidation: Critical for stability. It prevents carboxypeptidase degradation and maintains the high pI by eliminating the negative charge of the C-terminus.

Structural Workflow Diagram

The following diagram illustrates the logical flow from sequence to biological function, highlighting the critical checkpoints for analysis.



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Caption: Logical dependency of **Phylloseptin-J3**'s biological activity on its physicochemical properties.

Experimental Validation Protocols

As a scientist, relying solely on database values is insufficient. You must validate the identity of your specific lot of PLS-J3. The following protocols are designed to be self-validating.

Molecular Weight Determination (LC-MS)

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Objective: Confirm the mass and purity of the peptide. Causality: The presence of truncated sequences (deletion sequences) is common in SPPS (Solid Phase Peptide Synthesis). High-resolution MS distinguishes the full-length amidated product from free-acid impurities (difference of ~1 Da) or des-amino impurities.

Protocol:

- Solvent A: 0.1% Formic Acid in Water (LC-MS Grade).
- Solvent B: 0.1% Formic Acid in Acetonitrile.
- Column: C18 Reverse Phase (e.g., 2.1 x 50mm, 1.7 µm).
- Gradient: 5% B to 65% B over 10 minutes. Note: Phylloseptins are hydrophobic; ensure the gradient goes high enough to elute.
- Detection: ESI+ Mode. Look for the doubly charged species

  at m/z 1008.2 and triply charged

  at m/z 672.5.

Validation Check:

- If the observed mass is 2015.4 Da, your peptide has hydrolyzed to the free acid form (Quality Failure).
- If the observed mass is 2014.4 Da, the amide is intact (Pass).

Isoelectric Point Determination (cIEF)

Objective: Empirically determine the pI to assess solubility and formulation stability. Method: Capillary Isoelectric Focusing (cIEF).

Protocol:

- Ampholyte Mix: Broad range pH 3–10 (Phylloseptins are basic, ensure the gradient covers pH 9-11).

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- Internal Standards: Use pI markers at 7.0 and 10.5.
- Focusing: 15 minutes at 25 kV.
- Observation: PLS-J3 should focus as a sharp band near the basic terminus.

Self-Validating Logic: Because PLS-J3 lacks acidic residues, its charge curve is flat between pH 2 and 6. If you observe focusing/precipitation in the acidic region, your sample is contaminated with acidic scavengers or protecting groups.

Biological Relevance & Application

Phylloseptin-J3 is primarily investigated for its activity against Gram-positive bacteria (e.g., S. aureus) and potential anticancer properties.

Formulation Considerations

Due to its high pI (~10.1) and hydrophobic content:

- Solubility: Excellent in acidic media (pH < 6).
- Precipitation Risk: May aggregate in high-salt, neutral-pH buffers (PBS) due to charge screening.
- Recommendation: Reconstitute in sterile water or 10mM Sodium Acetate (pH 5.0) before diluting into assay media.

References

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